

Allyl 2-furoate structural formula and IUPAC name

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Compound of Interest

Compound Name: Allyl 2-furoate

Cat. No.: B1265727

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An In-depth Technical Guide to Allyl 2-furoate

For Researchers, Scientists, and Drug Development Professionals

Core Identity: Structural Formula and IUPAC Name

Allyl 2-furoate is an organic compound classified as a carboxylic ester. It is structurally composed of an allyl group bonded to a 2-furoate moiety.

- IUPAC Name: prop-2-enyl furan-2-carboxylate
- Structural Formula: $C_8H_8O_3$
- SMILES: C=CCOC(=O)C1=CC=CO1
- InChI Key: SJRQTHAMRUOPBJ-UHFFFAOYSA-N

Physicochemical and Pharmacokinetic Data

The following table summarizes the key quantitative data for **Allyl 2-furoate**. This information is crucial for its handling, formulation, and assessment in experimental settings.

Property	Value
Molecular Weight	152.15 g/mol
Appearance	Colorless to pale straw-colored liquid
Odor	Caramellic, fruity
Boiling Point	206-209 °C
Density	1.181 g/mL at 25 °C
Refractive Index	1.495 (at 20 °C)
Flash Point	205 °F (96.1 °C)
Solubility	Very slightly soluble in water; soluble in alcohol
LogP (XLogP3-AA)	1.6

Experimental Protocols: Synthesis of Allyl 2-furoate

A generalized experimental protocol for the synthesis of **Allyl 2-furoate** is presented below, based on the Fischer-Speier esterification method. This acid-catalyzed esterification is a common and effective method for producing esters from carboxylic acids and alcohols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Reaction: 2-Furoic Acid + Allyl Alcohol → **Allyl 2-furoate** + Water

Materials:

- 2-Furoic acid (1.0 eq)
- Allyl alcohol (≥ 3.0 eq, serves as reactant and solvent)
- Concentrated sulfuric acid (H₂SO₄, catalytic amount, e.g., 0.05 eq)
- Sodium bicarbonate (NaHCO₃) solution (5% w/v)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

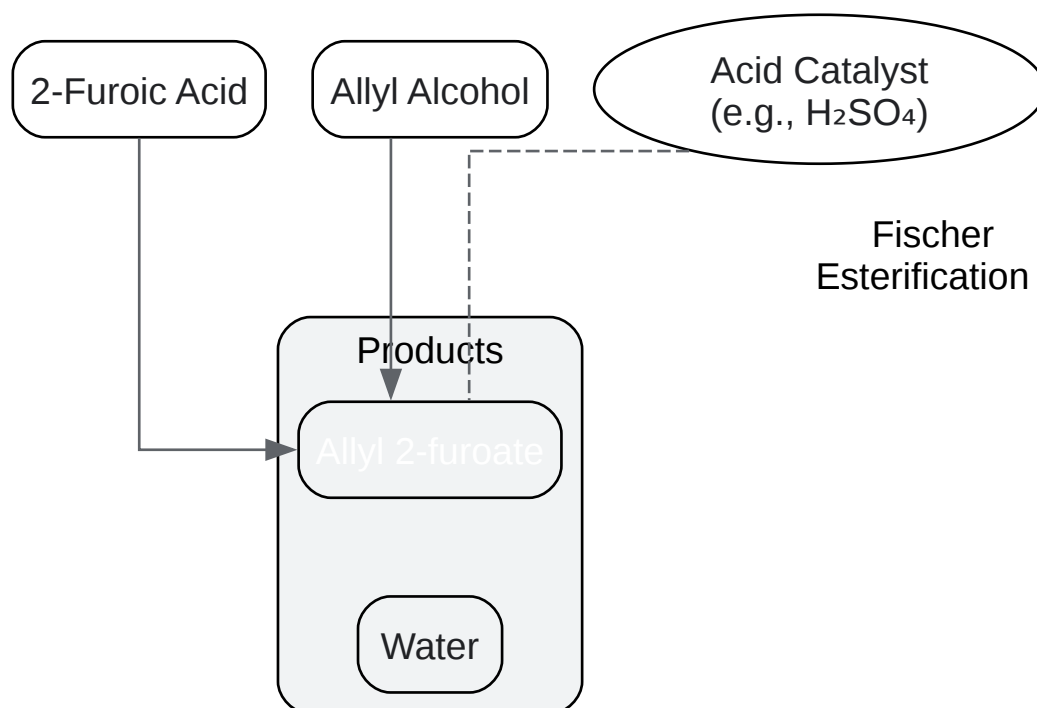
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-furoic acid and an excess of allyl alcohol.
- **Catalyst Addition:** While stirring, slowly add the catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux (approximately 100-110 °C) and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Dilute the mixture with the chosen organic solvent for extraction.
 - Carefully neutralize the excess acid by washing the organic layer with a 5% sodium bicarbonate solution until effervescence ceases.
 - Wash the organic layer sequentially with water and then with brine.
- **Drying and Solvent Removal:**
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent and excess allyl alcohol under reduced pressure using a rotary evaporator.
- **Purification:** The crude **Allyl 2-furoate** can be further purified by vacuum distillation to yield the final product.

Logical and Metabolic Pathways

While specific signaling pathways involving **Allyl 2-furoate** in the context of drug development are not well-documented, a logical pathway for its synthesis and a putative metabolic pathway can be visualized. The metabolic pathway is inferred from studies on related allyl esters, which undergo in vivo hydrolysis followed by oxidation.[6]

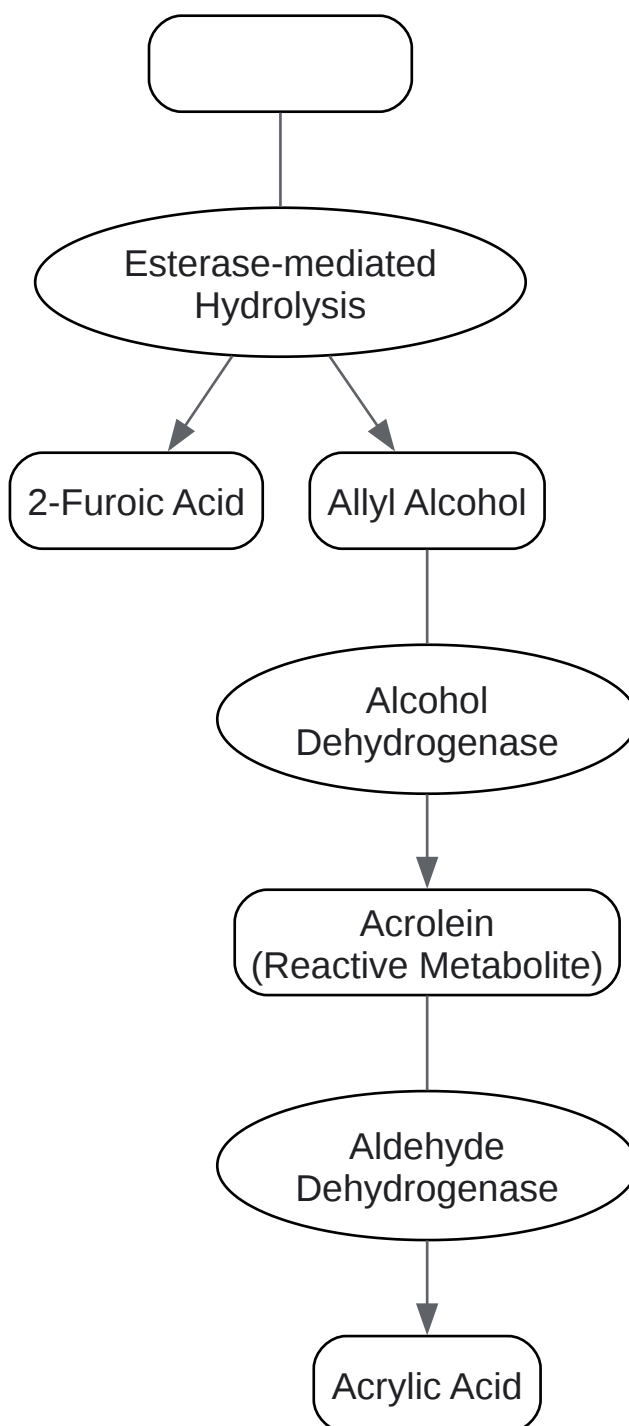
Diagram: Synthesis of Allyl 2-furoate



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Caption: Fischer esterification of 2-furoic acid and allyl alcohol.

Diagram: Putative Metabolic Pathway of Allyl 2-furoate



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Caption: Inferred metabolic pathway of **Allyl 2-furoate** in vivo.

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